

Operational Guide: Safe Disposal of m-Quinquephenyl

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Compound of Interest

Compound Name: *m*-Quinquephenyl

CAS No.: 16716-13-5

Cat. No.: B103426

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Executive Summary & Scientific Context

m-Quinquephenyl (

) is a polyphenyl hydrocarbon primarily utilized as a scintillator in particle physics and as a dopant in organic light-emitting diodes (OLEDs).[1][2] While chemically stable, it belongs to the Polycyclic Aromatic Hydrocarbon (PAH) class.[1][2]

The Core Hazard: Unlike simple solvents, the disposal risk of **m-Quinquephenyl** is not immediate reactivity, but environmental persistence and potential bioaccumulation.[1] As a Senior Scientist, I emphasize that disposal protocols must prevent micro-particulate release into water systems. The disposal pathway is strictly determined by the physical state of the waste: Pure Solid vs. Scintillation Cocktail (Solution).[1][2]

Chemical Characterization & Hazard Profile

Verify your specific lot against these parameters before handling.

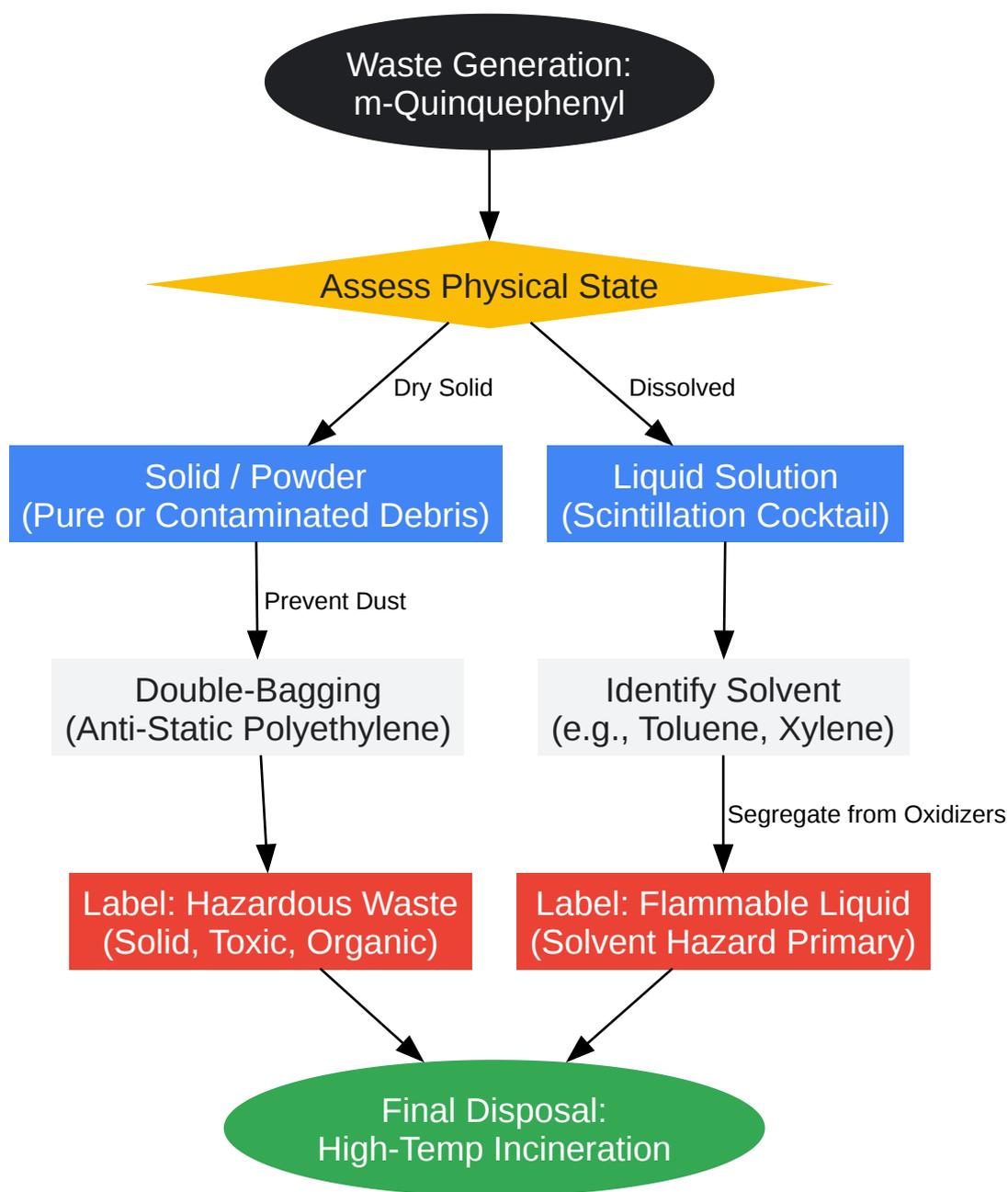
Property	Specification	Operational Implication
CAS Number	16716-13-5 (m-isomer)	Use for waste manifest labeling. [1] [2]
Physical State	White Crystalline Solid	High risk of static-induced dust dispersal. [1] [2]
Solubility	Insoluble in water; Soluble in Toluene/Xylene	NEVER dispose of down the drain. [1] [2]
Flash Point	N/A (Solid) / Solvent-dependent (Solution)	If in solution, the solvent dictates the flammability rating. [1] [2]
Primary Hazard	Aquatic Toxicity / Irritant	Requires "Marine Pollutant" consideration for bulk transport. [1] [2]

The Self-Validating Disposal System

To ensure compliance and safety, this protocol uses a State-Based Segregation Logic.[\[1\]](#)[\[2\]](#) You must answer one question to validate your path: Is the **m-Quinquephenyl** currently dissolved in a solvent?

Workflow Logic Diagram

The following decision matrix visualizes the critical separation of waste streams to prevent regulatory non-compliance (e.g., mixing oxidizers with organic solids).



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Figure 1: Decision matrix for segregating **m-Quinquephenyl** waste based on physical state, ensuring correct regulatory coding.

Detailed Operational Protocols

Protocol A: Solid Waste Disposal (Pure Chemical & Debris)

Applicability: Expired powder, contaminated weigh boats, gloves, and bench paper.[1]

- Containment (The Double-Bag Rule):
 - Why: PAHs are prone to static cling.[1][2] Single bags often have exterior dust contamination.[1][2]
 - Action: Place the primary waste (weigh boat/powder) into a clear 4-mil polyethylene bag. Seal with tape.[1][2] Place that bag into a second, clean hazardous waste bag.
- Solvent Segregation:
 - Critical Check: Ensure no liquid solvents are present in the solid waste bag.[1][2] Mixing liquids into solid waste bins is a primary cause of incinerator rejection.[1][2]
- Labeling:
 - Affix a hazardous waste tag.[1][2]
 - Chemical Name: "**m-Quinquephenyl** Solid Waste".[1][2]
 - Hazard Checkboxes: Toxic Irritant.[1][2][3]
- Storage:
 - Store in a "Hazardous Waste - Solid" satellite accumulation area container (usually a wide-mouth drum with a locking band).[1][2]

Protocol B: Liquid Waste Disposal (Scintillation Cocktails)

Applicability: **m-Quinquephenyl** dissolved in toluene, xylene, or pseudocumene.[1][2]

- Solvent Compatibility:
 - Why: The solvent (toluene/xylene) poses the immediate fire risk; the **m-Quinquephenyl** poses the toxicity risk.[1][2]
 - Action: Use High-Density Polyethylene (HDPE) or Glass carboys.[1][2] Do not use standard LDPE carboys for long-term storage of aromatic solvents as they may swell/degrade.[1][2]

- Venting:
 - Use a safety cap with a pressure-relief valve if available, as volatile solvents can build pressure if the lab temperature fluctuates.[1][2]
- Labeling:
 - Chemical Name: Must list all constituents and percentages (e.g., "Toluene 90%, **m-Quinquephenyl** <1%").
 - Hazard Checkboxes: Flammable Toxic.[1][2][4]
- No-Drain Policy:
 - Under no circumstances can this be poured down the sink.[1][2] Even trace amounts of PAHs are strictly regulated in municipal wastewater effluent.[1][2]

Emergency Contingencies

Scenario: Powder Spill on Benchtop

- Isolate: Mark the area.[1][2] Do not use compressed air to clean (this aerosolizes the PAH). [1][2]
- Wet Wipe Method: Dampen a paper towel with a compatible solvent (ethanol or isopropyl alcohol) or soapy water.[1][2]
- Capture: Wipe from the outside in to avoid spreading the radius.[1][2]
- Dispose: Place all wipes into Protocol A (Solid Waste).

Scenario: Skin Contact

- Wash: Immediately wash with soap and copious water.[1][2][3] PAHs are lipophilic; water alone is insufficient to remove them from skin oils.[1][2]
- Report: Document the exposure, as PAHs are monitored for long-term health effects.[1][2]

References & Authority

The following sources validate the chemical properties and regulatory framework used in this guide.

- PubChem (NIH). **m-Quinquephenyl** Compound Summary (CID 85566). [[Link](#)][1][2]
- U.S. EPA. Wastes - Hazardous Waste - Waste Types - Listed Wastes (K-List/P-List/U-List). [[Link](#)][1][2]

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Sources

- 1. m-Quinquephenyl | C₃₀H₂₂ | CID 85566 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. p-Quinquephenyl | C₃₀H₂₂ | CID 137813 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
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